

# Essential Guide to the Safe Disposal of (2S,4R)-DS89002333

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## Compound of Interest

Compound Name: (2S,4R)-DS89002333

Cat. No.: B10857944

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This document provides critical safety and logistical information for the proper handling and disposal of **(2S,4R)-DS89002333**, a potent and orally active PRKACA inhibitor. Adherence to these procedures is vital for ensuring a safe laboratory environment, protecting personnel, and maintaining regulatory compliance. This compound is intended for research use only.

## I. Compound Identification and Properties

Property	Value
Chemical Name	(2S,4R)-DS89002333
Synonyms	DS89002333
Molecular Formula	C22H20ClF2N3O3
Molecular Weight	447.86 g/mol [1]
CAS Number	2832159-79-0[1]
Appearance	Solid powder
Primary Target	Protein Kinase A, cAMP-activated, catalytic subunit alpha (PRKACA)
Potency (IC50)	0.3 nM[1]

## II. Health and Safety Information

While a specific, detailed safety data sheet (SDS) for **(2S,4R)-DS89002333** is not publicly available, the following precautions are based on the nature of the compound as a potent kinase inhibitor and general laboratory safety standards.

- Hazard Statement: The toxicological properties of this compound have not been fully investigated. It should be handled as a potentially hazardous substance.
- Precautionary Measures:
  - Engineering Controls: Use a certified chemical fume hood for all manipulations of the solid compound and its solutions.
  - Personal Protective Equipment (PPE):
    - Eye Protection: Wear chemical safety goggles.
    - Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile).
    - Body Protection: Wear a lab coat.
  - Hygiene: Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.

## III. Proper Disposal Procedures

The disposal of **(2S,4R)-DS89002333** and associated waste must be conducted in accordance with all applicable federal, state, and local regulations. Treat this compound as hazardous chemical waste.

Step-by-Step Disposal Plan:

- Waste Segregation:
  - Solid Waste:

- Collect unused or expired solid **(2S,4R)-DS89002333** in its original container or a clearly labeled, sealed, and compatible waste container.
- Contaminated materials such as weighing paper, pipette tips, and microfuge tubes should be collected in a designated hazardous solid waste container.
- Liquid Waste:
  - Solutions of **(2S,4R)-DS89002333** should be collected in a dedicated, leak-proof, and clearly labeled hazardous liquid waste container.
  - Do not mix with other incompatible waste streams.
- Contaminated PPE:
  - Used gloves, disposable lab coats, and other contaminated PPE should be disposed of as hazardous solid waste.
- Container Labeling:
  - All waste containers must be clearly and securely labeled with:
    - "Hazardous Waste"
    - The full chemical name: "**(2S,4R)-DS89002333**"
    - CAS Number: "2832159-79-0"
    - Any other identifiers required by your institution's Environmental Health and Safety (EHS) department.
- Storage of Waste:
  - Store waste containers in a designated and secure hazardous waste accumulation area.
  - Ensure the storage area is away from general laboratory traffic and incompatible materials.
- Final Disposal:

- Arrange for the pickup and disposal of all waste containing **(2S,4R)-DS89002333** through a licensed hazardous waste disposal company.
- DO NOT dispose of **(2S,4R)-DS89002333** down the drain or in the regular trash.

## IV. Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Secure: Evacuate the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated.
- Wear Appropriate PPE: Don appropriate PPE, including respiratory protection if necessary.
- Contain and Clean:
  - For solid spills: Carefully sweep or scoop the material into a hazardous waste container, avoiding dust generation.
  - For liquid spills: Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
- Decontaminate: Decontaminate the spill area with a suitable solvent (e.g., 70% ethanol), and collect all decontamination materials as hazardous waste.
- Report: Report the spill to your institution's EHS department.

## V. Experimental Protocols

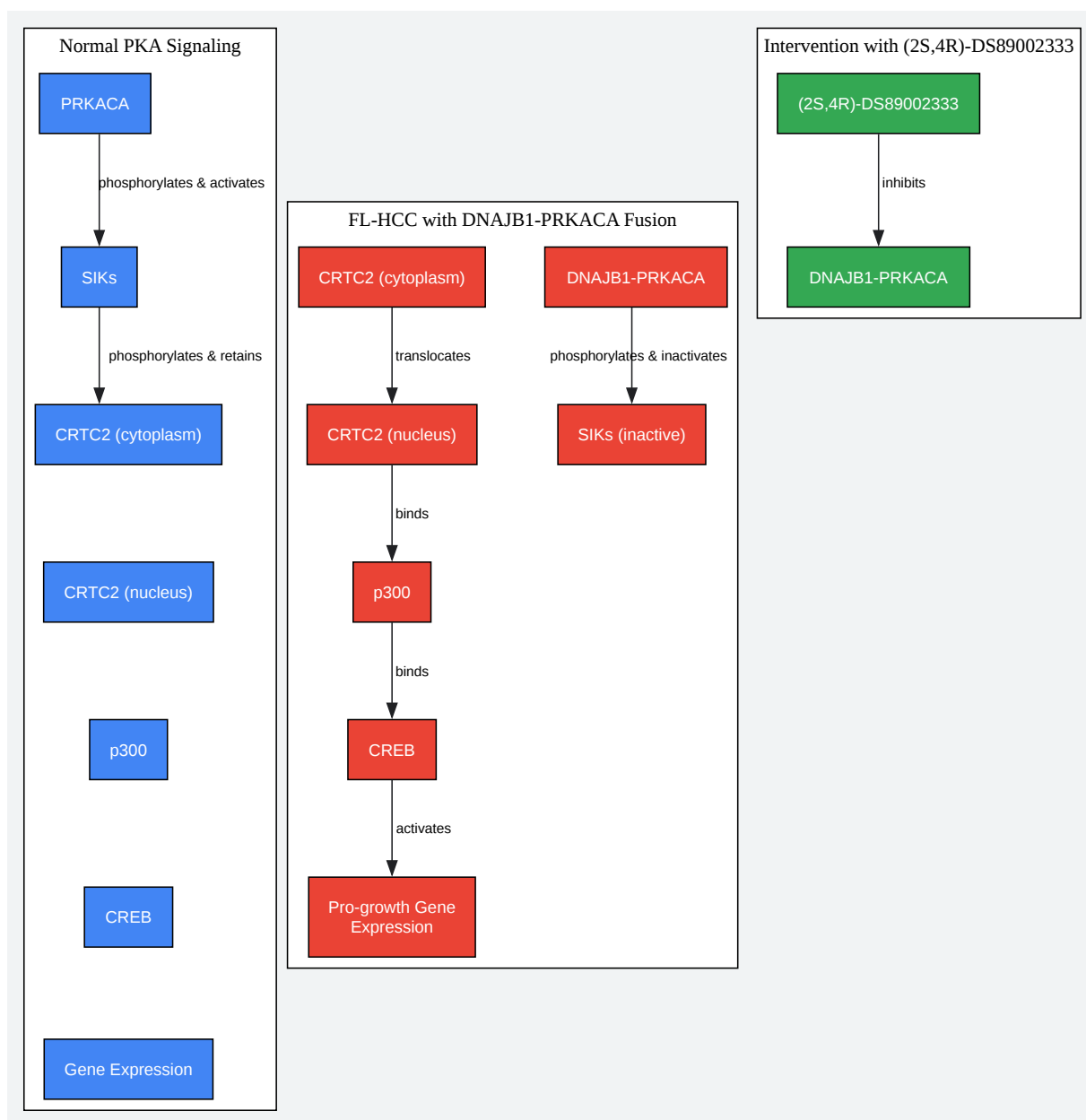
### In Vitro Inhibition of CREB Phosphorylation

This experiment assesses the intracellular activity of DS89002333 by measuring the phosphorylation of CREB, a downstream target of PRKACA.

- Cell Line: NIH/3T3 cells
- Methodology:

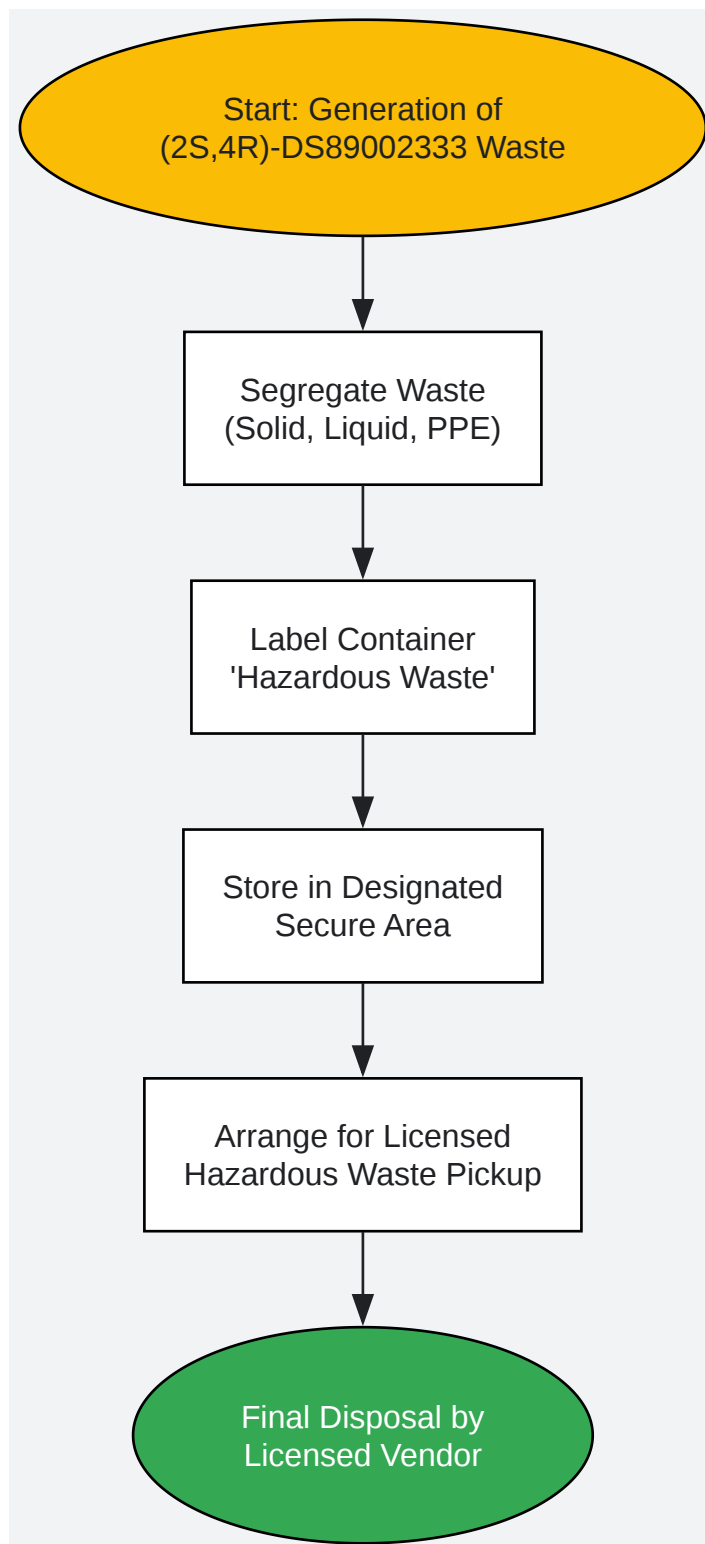
- Culture NIH/3T3 cells to the desired confluency.
- Treat cells with varying concentrations of DS89002333 (e.g., 0.001, 0.01, 0.1, 1, 10  $\mu$ M) for 30 minutes.[\[2\]](#)
- Lyse the cells and collect the protein lysate.
- Analyze the phosphorylation status of CREB using Western blotting or a suitable immunoassay.
- Results: DS89002333 was shown to inhibit the phosphorylation of CREB in a dose-dependent manner.[\[2\]](#)

## VI. Signaling Pathway and Workflow Diagrams



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Caption: Signaling pathway of DNAJB1-PRKACA in FL-HCC and the inhibitory effect of (2S,4R)-DS89002333.



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Caption: Workflow for the proper disposal of **(2S,4R)-DS89002333** waste.

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## References

- 1. DS89002333 - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
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